

Application Note: SK1-I Hydrochloride Preparation, Solubility Dynamics, and In Vitro Profiling

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Compound of Interest

Compound Name: SK1-I hydrochloride

Cat. No.: B7909932

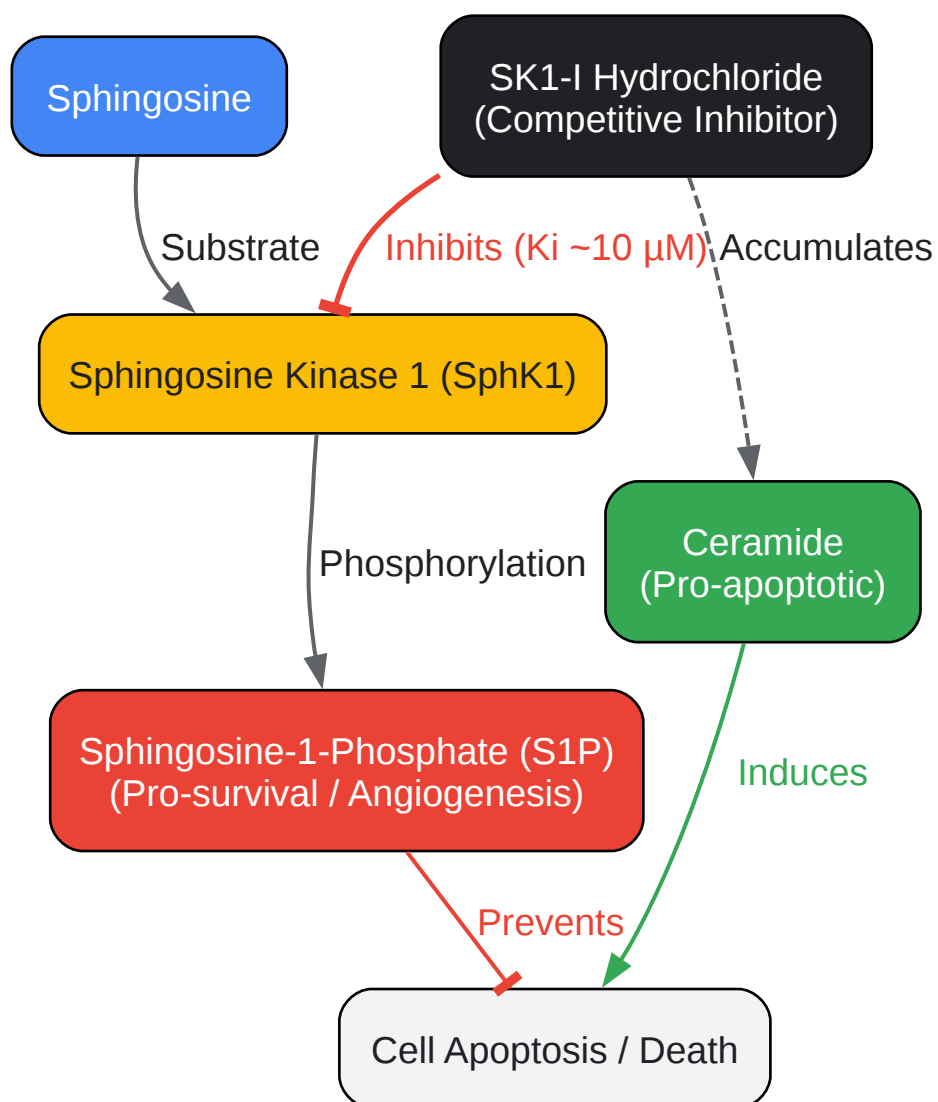
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Introduction & Mechanistic Overview

SK1-I hydrochloride (also known as BML-258) is a highly potent, water-soluble, and isozyme-specific competitive inhibitor of Sphingosine Kinase 1 (SphK1)[1]. Unlike many early-generation lipid kinase inhibitors (such as SKI-II) that suffer from poor aqueous solubility and off-target effects, the hydrochloride salt formulation of SK1-I enables versatile experimental design in both aqueous and organic solvent systems[2].

By acting as a sphingosine analog, SK1-I competitively binds to SphK1 (

), effectively blocking the phosphorylation of sphingosine into sphingosine-1-phosphate (S1P) [1]. This targeted disruption halts the pro-survival and angiogenic signaling cascades driven by S1P while simultaneously triggering the intracellular accumulation of its precursor, the pro-apoptotic ceramide[3]. This critical shift in the "sphingolipid rheostat" makes SK1-I an invaluable pharmacological tool for oncology and immunology research, demonstrating profound efficacy in models of acute myelogenous leukemia (AML), glioblastoma, and autoimmune diseases[4].



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Fig 1: **SK1-I hydrochloride** mechanism: inhibiting SphK1 to prevent S1P synthesis and induce apoptosis.

Physicochemical Properties & Solubility Profile

Understanding the specific solubility limits and solvent interactions is critical for maintaining the structural integrity and bioactivity of **SK1-I hydrochloride**[5].

Table 1: Physicochemical Data

Property	Value
Chemical Name	(2R,3S,4E)-N-methyl-5-(4'-pentylphenyl)-2-aminopent-4-ene-1,3-diol hydrochloride
Common Synonyms	SK1-I, BML-258 hydrochloride
CAS Number	1072443-89-0
Molecular Formula	
Molecular Weight	313.9 g/mol
Target	Sphingosine Kinase 1 (SphK1)

Table 2: Solubility Profile & Stock Preparation

Solvent	Maximum Solubility	Preparation Notes	Storage Stability
DMSO (Anhydrous)	~100 mg/mL (~318.5 mM)	Requires ultrasonic agitation. Highly hygroscopic.	-80°C (6 months); -20°C (1 month)
Water /	>10 mM	Excellent aqueous solubility. Gentle warming may assist.	-80°C (Avoid freeze-thaw)

Causality in Solvent Selection:

- **DMSO (Dimethyl Sulfoxide):** Yields the highest stock concentrations. However, DMSO is highly hygroscopic. Absorption of atmospheric water into the DMSO stock alters the dielectric constant of the solvent, which can lead to localized precipitation of the hydrophobic pentylphenyl tail of the compound[5]. Mandatory practice: Always use newly opened, anhydrous DMSO and store aliquots in desiccated environments.
- **Water / Aqueous Buffers:** The hydrochloride salt formulation provides excellent water solubility, distinguishing it from non-competitive inhibitors[2]. Aqueous stocks are ideal for in vivo dosing or strictly DMSO-sensitive in vitro cell lines. Ultrasonic agitation is often required to disrupt transient micellar structures formed by the lipid-like aliphatic chain.

Standard Operating Procedure (SOP): Stock Solution Preparation

To ensure a self-validating and reproducible workflow, follow this protocol for generating 10 mM stock solutions.



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Fig 2: Standard operating procedure for **SK1-I hydrochloride** stock solution preparation and storage.

Protocol 3.1: Preparation of 10 mM DMSO Stock

- **Equilibration:** Allow the **SK1-I hydrochloride** vial to equilibrate to room temperature (20-25°C) in a desiccator for 30 minutes before opening. Reasoning: Prevents condensation of atmospheric moisture on the hygroscopic powder, which would alter the effective molarity.
- **Weighing:** Weigh exactly 3.14 mg of **SK1-I hydrochloride** powder.
- **Solvent Addition:** Add 1.0 mL of anhydrous DMSO ($\geq 99.9\%$ purity) to the vial to achieve a 10 mM concentration.
- **Dissolution:** Vortex vigorously for 30 seconds. If visual particulate remains, sonicate in a water bath at room temperature for 2-5 minutes[5]. Reasoning: Sonication provides the kinetic energy required to break intermolecular crystalline bonds without degrading the molecule via heat.
- **Aliquot & Storage:** Divide into 50 μL single-use aliquots in amber microcentrifuge tubes. Store immediately at -80°C . Reasoning: Single-use aliquots prevent freeze-thaw cycles, which introduce moisture and cause compound degradation.

Protocol 3.2: Preparation of Aqueous Stock

- Substitute anhydrous DMSO with sterile, double-distilled water () or PBS (pH 7.2-7.4).
- Note: Aqueous solutions may require longer sonication times (up to 10 minutes) and gentle warming (maximum 37°C) to achieve complete optical clarity.

In Vitro Application Protocol: Cell Viability & Apoptosis Assay

This protocol details the application of **SK1-I hydrochloride** in a standard in vitro assay (e.g., using U937 human leukemia cells) to validate SphK1 inhibition[3].

Workflow:

- Cell Plating: Seed U937 cells at a density of cells/well in a 96-well plate using RPMI-1640 medium supplemented with 10% FBS. Incubate overnight at 37°C, 5% .
- Working Solution Preparation:
 - Thaw a 10 mM SK1-I DMSO stock aliquot immediately before use.
 - Perform serial dilutions in pre-warmed culture media to achieve final well concentrations ranging from 1 µM to 50 µM[6].
 - Critical Control: Ensure the final DMSO concentration in all wells (including the vehicle control) does not exceed 0.1% (v/v) to prevent solvent-induced cytotoxicity.
- Treatment: Add the diluted SK1-I solutions to the cells. Incubate for 24 to 48 hours.
- Add-Back Validation (Self-Validating Step): To prove that apoptosis is specifically due to SphK1 inhibition and S1P depletion, co-treat a parallel set of wells with SK1-I (e.g., 20 µM) and exogenous S1P (1 µM)[3]. Reasoning: If SK1-I toxicity is strictly on-target, exogenous S1P will bypass the enzymatic block and rescue the cells from apoptosis.

- Endpoint Analysis: Measure cell viability using an MTT or WST-8 assay. Assess apoptosis via Annexin V/PI flow cytometry to monitor cells expressing phosphatidylserine on the outer plasma membrane[3].

References

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